

Analytical methods for Phenethyl cinnamate characterization

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Compound of Interest

Compound Name: Phenethyl cinnamate

CAS No.: 63238-64-2

Cat. No.: B3029362

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Executive Summary

Phenethyl Cinnamate (CAS 103-53-7) is a carboxylate ester possessing significant pharmacological potential (anti-tumor, anti-inflammatory) and widespread utility in fragrance formulation due to its balsamic, rose-like olfactory profile. It is a key bioactive marker in natural products such as Propolis and Populus bud extracts.

This guide provides a rigorous, self-validating analytical framework for the structural elucidation and quantification of **Phenethyl Cinnamate**. Unlike generic protocols, this document integrates orthogonal detection methods (NMR, HPLC-DAD, GC-MS, FT-IR) to ensure absolute structural confirmation and purity assessment suitable for pharmaceutical and high-grade cosmetic applications.

Part 1: Physicochemical Profiling

Before instrumental analysis, the analyte must meet basic physicochemical criteria.

Property	Specification	Analytical Relevance
Molecular Formula	C ₁₇ H ₁₆ O ₂	MW: 252.31 g/mol
Appearance	White crystalline powder	Visual inspection for oxidation (yellowing).
Melting Point	54.0 – 56.0 °C	Purity indicator; broad range indicates impurities.
Solubility	Soluble in EtOH, ACN, CHCl ₃ ; Insoluble in H ₂ O	Dictates HPLC mobile phase (Reverse Phase) and NMR solvent (CDCl ₃).
LogP	~4.37	High lipophilicity requires high organic content in HPLC gradients.

Part 2: Structural Elucidation (The "Fingerprint")

UV-Vis Spectroscopy

Phenethyl Cinnamate exhibits a characteristic absorption profile due to the conjugated cinnamoyl system.

- Primary λ_{max} : 276–280 nm (Cinnamate moiety $\pi \rightarrow \pi^*$ transition).
- Secondary λ_{max} : ~308–310 nm (Extended conjugation, often seen in derivatives).
- Protocol: Dissolve 1 mg in 10 mL Methanol. Scan 200–400 nm.

FT-IR Spectroscopy

The infrared spectrum provides immediate functional group confirmation.

Functional Group	Wavenumber (cm ⁻¹)	Assignment
Ester Carbonyl (C=O)	1705 – 1720	Strong, sharp stretch (conjugated ester).
Alkene (C=C)	1630 – 1640	Conjugated alkene stretch (trans geometry).
Aromatic Ring	1450, 1495, 1580	C=C ring skeletal vibrations.
C-O Stretch	1160 – 1180	Ester C-O-C asymmetric stretch.
C-H (Aromatic)	> 3000	Weak intensity.

Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for confirming the trans stereochemistry and the integrity of the phenethyl chain.

Solvent: CDCl₃ (Deuterated Chloroform) Reference: TMS (0.00 ppm)

¹H NMR Assignment Table (500 MHz)

Position	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Structural Insight
Vinyl- α	6.44	Doublet (d)	1H	16.0	Confirms trans isomer.
Vinyl- β	7.69	Doublet (d)	1H	16.0	Conjugated to phenyl ring.
Ester -OCH ₂ -	4.41	Triplet (t)	2H	7.0	Deshielded by oxygen.
Benzylic -CH ₂ -	3.02	Triplet (t)	2H	7.0	Benzylic position.
Aromatic (Cinnamoyl)	7.35 – 7.55	Multiplet	5H	-	Phenyl ring A.
Aromatic (Phenethyl)	7.20 – 7.35	Multiplet	5H	-	Phenyl ring B.

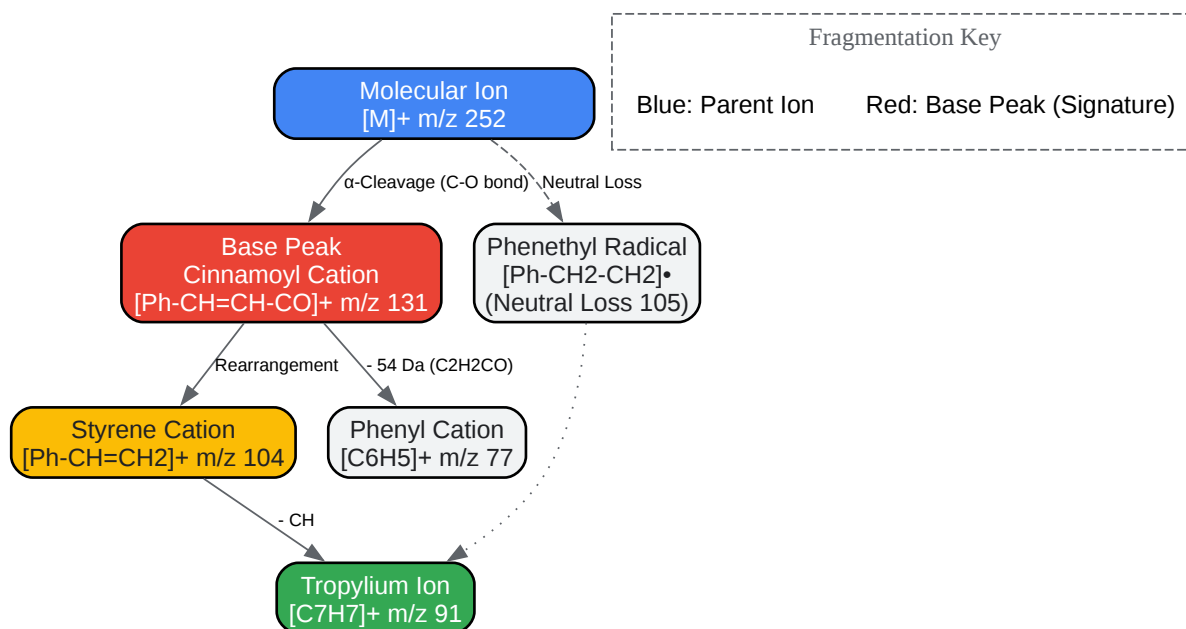
Part 3: Mass Spectrometry & Fragmentation Logic

GC-MS analysis (Electron Impact, 70 eV) is critical for identifying impurities and confirming the ester linkage. The molecule follows a specific fragmentation pathway dominated by the stability of the cinnamoyl cation.

Key Diagnostic Ions:

- m/z 252 $[M]^+$: Molecular ion (often weak).
- m/z 131 (Base Peak): Cinnamoyl cation $[\text{Ph-CH=CH-CO}]^+$. This is the signature peak.
- m/z 104: Styrene radical cation (from phenethyl rearrangement).
- m/z 103: Cinnamoyl cation minus CO $[\text{Ph-CH=CH}]^+$.
- m/z 91: Tropylium ion (characteristic of benzyl/phenethyl groups).

- m/z 77: Phenyl cation.



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Figure 1: Electron Impact (EI) Fragmentation Pathway of **Phenethyl Cinnamate**.

Part 4: Quantitative Protocols

Method A: High-Performance Liquid Chromatography (HPLC-DAD)

Recommended for purity assessment and quantification in complex matrices (e.g., Propolis).

- Instrument: HPLC with Diode Array Detector (DAD).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 μ m).

- Mobile Phase:
 - Solvent A: 0.1% Formic Acid in Water (Milli-Q).
 - Solvent B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30 °C.
- Injection Volume: 10 µL.
- Detection:
 - Signal: 280 nm (General Aromatic).
 - Reference: 360 nm.
 - Spectral Scan: 200–400 nm (to confirm identity via UV profile).

Gradient Program:

Time (min)	% Solvent A (Water)	% Solvent B (ACN)
0.0	60	40
15.0	10	90
18.0	10	90
18.1	60	40

| 23.0 | 60 | 40 |

Validation Criteria:

- Retention Time: Expect elution around 12–14 minutes (highly dependent on column/gradient).
- Linearity: $R^2 > 0.999$ (Range: 10 – 500 µg/mL).

- Resolution: $R > 2.0$ from nearest impurity (often Cinnamic Acid or Phenethyl Alcohol).

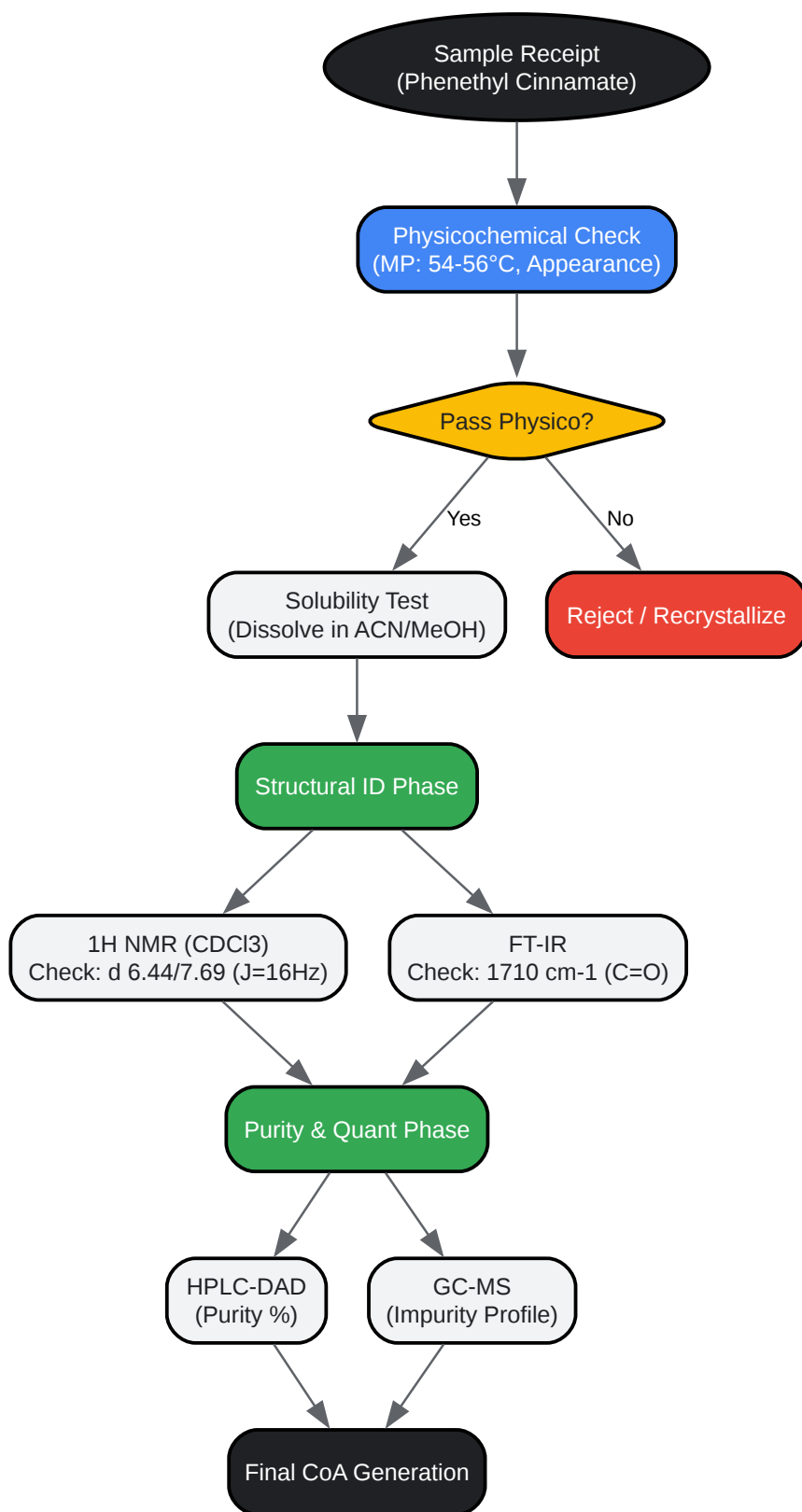
Method B: Gas Chromatography (GC-MS)

Recommended for residual solvent analysis and volatile impurity profiling.

- Column: DB-5ms or HP-5ms (30 m x 0.25 mm, 0.25 μ m film).
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split 20:1 @ 250 °C.
- Oven Program:
 - Hold 60 °C for 1 min.
 - Ramp 10 °C/min to 280 °C.
 - Hold 5 min.
- Transfer Line: 280 °C.
- MS Source: 230 °C.

Part 5: Analytical Workflow Diagram

This flowchart guides the analyst through the logical sequence of characterization, ensuring no step is skipped.



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Figure 2: Integrated Analytical Workflow for **Phenethyl Cinnamate** Characterization.

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Sources

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